Technical Guide: 2-Chloro-1-methyl-1H-indole-3-carbonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-chloro-1-methyl-1H-indole-3-carbonitrile*
CAS No.:	*159506-88-4*
Cat. No.:	*B2456223*

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CAS Number: 159506-88-4 Formula: C

H

ClN

Molecular Weight: 190.63 g/mol IUPAC Name: 2-chloro-1-methylindole-3-carbonitrile[1]

Executive Summary

2-chloro-1-methyl-1H-indole-3-carbonitrile is a highly functionalized indole scaffold used primarily as an intermediate in the synthesis of fused heterocyclic pharmaceuticals. Its structural core features an electron-withdrawing cyano group at the C3 position and a reactive chlorine atom at the C2 position. This specific substitution pattern makes it an electrophilic "linchpin" for nucleophilic aromatic substitution (

), enabling the rapid construction of tricyclic systems such as

-carbolines, pyrimido[4,5-b]indoles, and kinase inhibitors targeting tyrosine kinase pathways.

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Chemical Identity & Physical Properties[2][3][4][5][6][7]

The compound is characterized by the presence of a methyl group on the indole nitrogen (N1), protecting the ring from N-deprotonation and directing reactivity toward the C2-C3 axis.

Table 1: Physicochemical Specifications

Property	Specification	Note
Appearance	Off-white to pale yellow solid	Crystalline powder
Melting Point	112 – 114 °C	Validated via recrystallization from hexane [1]
Solubility	Soluble in DCM, DMSO, DMF; Low in water	Lipophilic scaffold
H NMR (CDCl)	7.61-7.55 (m, 1H), 7.34-7.21 (m, 3H), 3.74 (s, 3H)	Characteristic N-Me singlet at 3.74 ppm [1]
C NMR	135.0, 133.4, 126.0, 123.9, 122.7, 118.8, 114.1	Nitrile carbon typically ~114 ppm
Reactivity Class	Electrophile (C2 position)	Susceptible to nucleophilic displacement

Synthetic Methodology

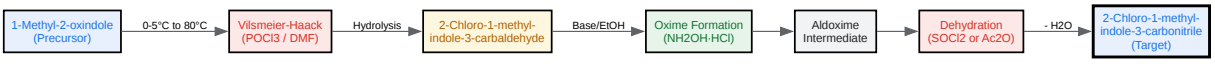
The synthesis of **2-chloro-1-methyl-1H-indole-3-carbonitrile** is non-trivial due to the need to install the cyano and chloro groups simultaneously or sequentially without over-chlorinating the benzene ring. The most robust industrial route involves the Vilsmeier-Haack chlorovinylformylation of 1-methyl-2-oxindole, followed by functional group interconversion.

Core Synthesis Workflow

The synthesis proceeds in two distinct phases:

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- Chlorination-Formylation: Conversion of 1-methyl-2-oxindole to 2-chloro-1-methyl-1H-indole-3-carbaldehyde.
- Cyanation: Conversion of the aldehyde to the nitrile via an oxime intermediate.



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Figure 1: Step-wise synthetic pathway from oxindole precursor to the nitrile target.

Detailed Experimental Protocol

Step 1: Synthesis of 2-Chloro-1-methyl-1H-indole-3-carbaldehyde

Mechanism: The Vilsmeier reagent (chloromethyleneiminium salt) attacks the enol form of the oxindole.

- Reagents: 1-Methyl-2-oxindole (1.0 eq), POCl

  (2.5 eq), DMF (anhydrous, 3.0 eq).
- Procedure:
  - Cool anhydrous DMF to 0°C under nitrogen.
  - Add POCl

    dropwise (exothermic) to generate the Vilsmeier reagent. Stir for 15 min.
  - Add 1-Methyl-2-oxindole in solution (CHCl

    or DCE) dropwise.
  - Heat to 80°C for 3–6 hours. Monitor by TLC (disappearance of oxindole).

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- Quench: Pour onto crushed ice/NaOAc solution. The chloro-aldehyde precipitates as a yellow solid.[2]
- Purification: Filtration and recrystallization from ethanol.

Step 2: Conversion to Nitrile (Aldoxime Dehydration)

Mechanism: Condensation with hydroxylamine followed by elimination of water.

- Reagents: Chloro-aldehyde (from Step 1), Hydroxylamine hydrochloride (1.2 eq), Sodium Acetate (1.5 eq), Formic acid or Acetic anhydride.
- Procedure:
  - Dissolve the aldehyde in warm ethanol.
  - Add NH

    OH[3]·HCl and NaOAc.[3] Reflux for 1 hour to form the oxime (check MS: M+15 mass shift).
  - Dehydration: Remove solvent. Resuspend in thionyl chloride (SOCl

) or acetic anhydride and reflux for 2 hours.
  - Workup: Evaporate volatiles. Neutralize with saturated NaHCO

    . Extract with DCM.[3]
  - Validation: IR spectrum will show the appearance of the CN stretch at ~2220 cm

    and loss of the C=O stretch.

Reactivity & Applications

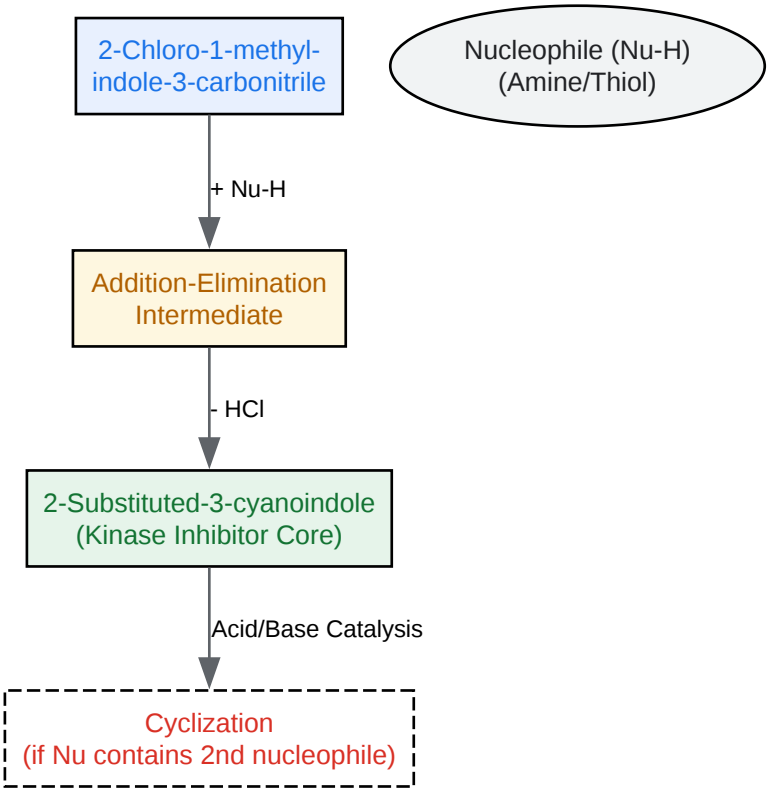
The **2-chloro-1-methyl-1H-indole-3-carbonitrile** molecule is designed for sequential functionalization. The C2-chlorine is activated by the electron-withdrawing nitrile group at C3 and the indole nitrogen, making it highly susceptible to

reactions with amines, thiols, and alkoxides.

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Primary Reaction Pathway: C2 Displacement

This scaffold is a precursor for Tricyclic Indole Derivatives (e.g., Pyrimido[4,5-b]indoles).



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Figure 2: Reactivity profile showing Nucleophilic Aromatic Substitution (

) at the C2 position.

Key Applications in Drug Discovery[12]

- Tyrosine Kinase Inhibitors: The 2-substituted-3-cyanoindole motif mimics the adenine binding pocket of ATP. Derivatives have shown activity against EGFR and VEGFR kinases [1].
- Antiviral Agents: Used as a building block for non-nucleoside reverse transcriptase inhibitors (NNRTIs).
- Fluorescent Probes: The rigid indole core, when fused with pyrimidines, exhibits tunable fluorescence useful for biological imaging.

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Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Cyanide Hazard: While the nitrile group is covalently bonded, combustion or strong acid hydrolysis can release HCN.
- Storage: Store at 2–8°C under inert atmosphere (Argon). Moisture sensitive (hydrolysis of the nitrile to amide is possible under extreme acidic conditions).
- Incompatibility: Strong oxidizing agents, strong bases (can attack the nitrile).

References

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- Vilsmeier-Haack Reaction of Indoles and Oxindoles. Source:Journal of the Chemical Society, Perkin Transactions 1. Context: General methodology for converting oxindoles to 2-chloro-3-formylindoles. URL:[Link][4][5][6]
- Synthesis of 2-chloro-3-cyanoquinolines and indoles. Source:RSC Advances, 2014. Context: Analogous chemistry demonstrating the conversion of chloro-aldehydes to nitriles using iodine/ammonia or hydroxylamine. URL:[Link]

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- To cite this document: BenchChem. [Technical Guide: 2-Chloro-1-methyl-1H-indole-3-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2456223/docs#technical-guide-2-chloro-1-methyl-1h-indole-3-carbonitrile]

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